PBP10: Application in High-Throughput Screening Assays

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Compound of Interest

Compound Name:	*PBP10*
Cat. No.:	*B549409*

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Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

PBP10 is a cell-permeable, 10-amino acid peptide derived from human plasma gelsolin. It functions as a selective antagonist of the Formyl Peptide Receptor 2 (FPR2), a G-protein coupled receptor implicated in inflammatory and immune responses. **PBP10** also exhibits bactericidal activity against both Gram-positive and Gram-negative bacteria by interacting with lipopolysaccharides (LPS) and lipoteichoic acid (LTA) in bacterial cell membranes.[1][2][3] These dual functions make **PBP10** a compelling tool for high-throughput screening (HTS) assays aimed at the discovery of novel anti-inflammatory and antimicrobial agents. This document provides detailed protocols for the application of **PBP10** in HTS formats.

Principle of PBP10 in HTS Assays

PBP10 can be utilized in two primary HTS applications:

- As a tool for identifying novel FPR2 modulators: In this setup, **PBP10** can be used as a reference antagonist to validate assay performance and as a competitor to identify new small

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molecules or peptides that bind to and modulate FPR2 activity. Assays can be designed to measure the displacement of a labeled ligand from FPR2 or to monitor downstream signaling events such as calcium mobilization.

- As a lead compound for antimicrobial drug discovery: **PBP10**'s intrinsic antimicrobial properties allow it to be used as a positive control in screens for new antibacterial compounds. HTS assays can be developed to measure the inhibition of bacterial growth in the presence of a test library, with **PBP10** serving as a benchmark for activity.

Data Presentation

The following tables summarize hypothetical quantitative data for HTS assays utilizing **PBP10**, providing an example of expected results and performance metrics.

Table 1: HTS Assay for FPR2 Antagonists using a Calcium Mobilization Assay

Compound	Target	Assay Format	Agonist	PBP10 (IC50)	Z' Factor	Signal-to-Background (S/B) Ratio
PBP10	FPR2	384-well, FLIPR	WKYMVm	1 µM	0.75	15
Compound X	FPR2	384-well, FLIPR	WKYMVm	500 nM	0.80	18
Compound Y	FPR2	384-well, FLIPR	WKYMVm	2 µM	0.72	12

Table 2: HTS Assay for Antimicrobial Activity using a Resazurin-Based Viability Assay

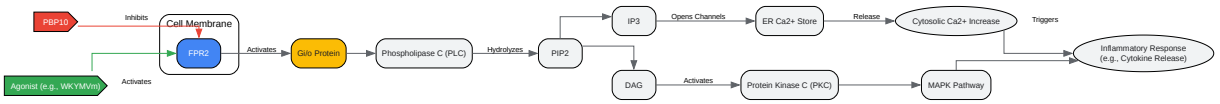
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Compound	Bacterial Strain	Assay Format	PBP10 (MIC)	Z' Factor	Signal-to-Noise (S/N) Ratio
PBP10	E. coli	384-well	10 µg/mL	0.85	25
PBP10	S. aureus	384-well	5 µg/mL	0.88	30
Ampicillin	E. coli	384-well	2 µg/mL	0.90	35

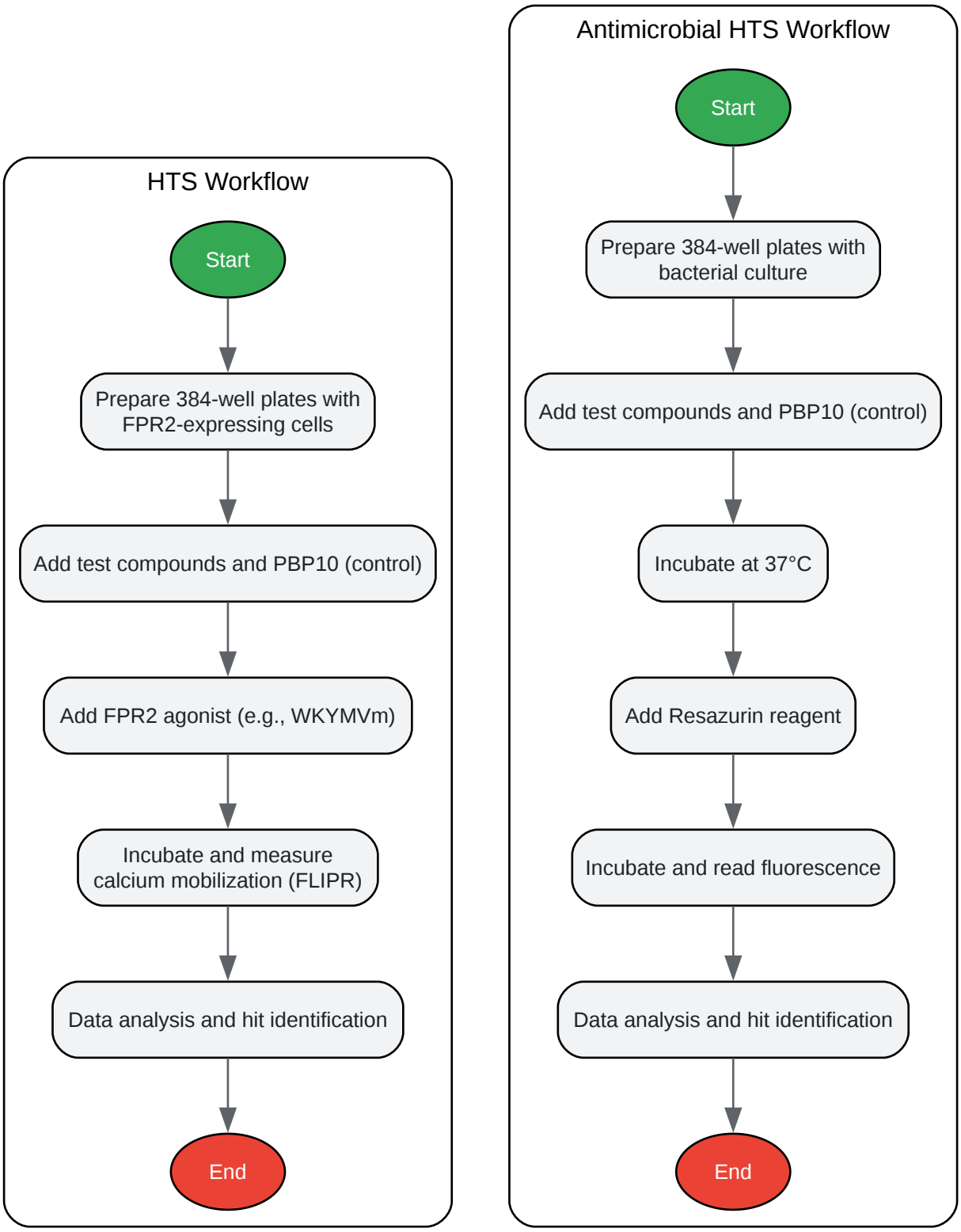
Signaling and Experimental Workflow Diagrams

FPR2 Signaling Pathway

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